

(R)-(+)-1-Phenyl-1-propanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-(+)-1-Phenyl-1-propanol

Cat. No.: B144640

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety and handling information for **(R)-(+)-1-Phenyl-1-propanol** (CAS RN: 1565-74-8), a chiral building block utilized in the synthesis of optically active products. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Hazard Identification and Classification

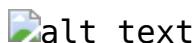
(R)-(+)-1-Phenyl-1-propanol is classified as a hazardous chemical. The following tables summarize its GHS classification and other key hazard information.

Table 1: GHS Hazard Classification^[1]^[2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed ^[2]
Flammable Liquids	Category 4	H227: Combustible liquid ^[3] ^[4]

Signal Word: Warning^[5]^[6]

Hazard Pictogram:



Toxicological Properties

While specific toxicological data for **(R)-(+)-1-Phenyl-1-propanol** is limited, data for the closely related compound 3-Phenyl-1-propanol provides valuable insight. The toxicological properties have not been fully investigated[7].

Table 2: Toxicological Data for Related Phenylpropanol Compounds

Test	Species	Route	Value	Reference Compound
LD50	Rat	Oral	2300 mg/kg	3-Phenyl-1-propanol[8]
LD50	Rabbit	Dermal	5000 mg/kg	3-Phenyl-1-propanol[8]
Skin Irritation	Rabbit	Dermal	Moderate Irritation (500 mg/24H)	3-Phenyl-1-propanol[9]

- Skin Corrosion/Irritation: Causes skin irritation.[10][11]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[10]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available to classify this substance for carcinogenic, mutagenic, or reproductive hazards.[7][11] One study on the related compound n-propanol showed no evidence of carcinogenicity or reproductive toxicity at expected exposure levels.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **(R)-(+)-1-Phenyl-1-propanol** is crucial for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₉ H ₁₂ O [12]
Molecular Weight	136.19 g/mol [12]
Appearance	Clear, colorless to light yellow liquid [4][13]
Odor	Mild ester-like odor [14]
Boiling Point	218-220 °C (lit.) [13][15]
Flash Point	90 °C / 194 °F (closed cup) [5][15]
Density	0.993 g/mL at 20 °C (lit.) [13][15]
Solubility	Low water solubility. [5][16]
Vapor Density	4.69 (Air = 1.0) [16]

Handling and Storage

Proper handling and storage procedures are paramount to minimizing risk.

- **Handling:** Handle in a well-ventilated place.[\[17\]](#) Wear suitable protective clothing, including gloves and eye/face protection.[\[17\]](#) Avoid contact with skin and eyes.[\[18\]](#) Wash hands and any exposed skin thoroughly after handling.[\[16\]](#) Do not eat, drink, or smoke when using this product.[\[16\]](#) Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[\[16\]](#)
- **Storage:** Keep container tightly closed in a dry, cool, and well-ventilated place.[\[16\]\[17\]](#) Store away from incompatible materials such as acids, acid anhydrides, acid chlorides, and strong oxidizing agents.[\[5\]\[16\]](#)

Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are essential for preventing exposure.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[16]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[16] Nitrile rubber gloves are recommended.
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation. [5] If ventilation is inadequate, use a NIOSH-approved respirator.[7]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[16]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[16]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[16]
- Ingestion: If swallowed, call a poison center or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[9][16]

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: This substance is a combustible liquid.[16] Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam to extinguish a fire.[16] Wear a self-contained breathing apparatus and full protective gear.[16]
- Accidental Release: Remove all sources of ignition.[16] Ensure adequate ventilation.[10] Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable container for disposal.[10]

Disposal Considerations

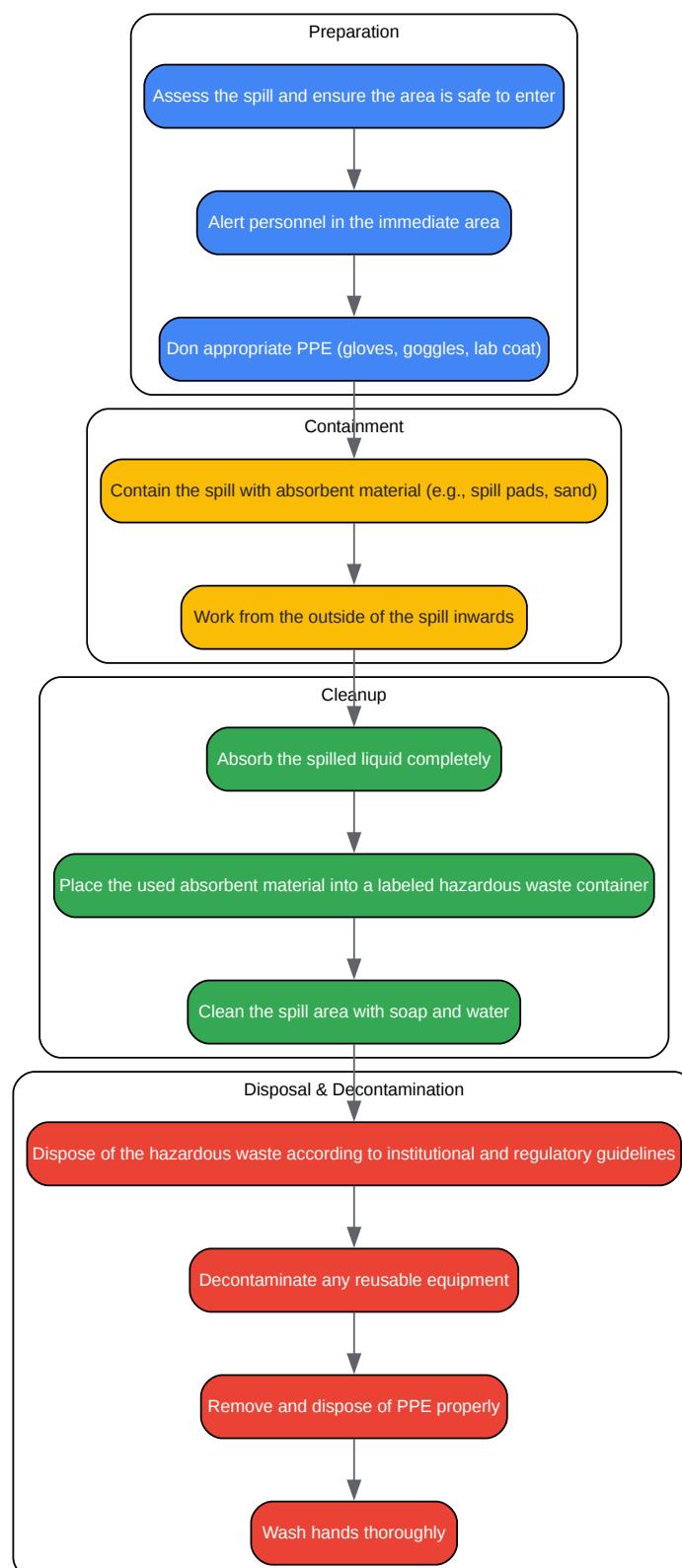
Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[16] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[16]

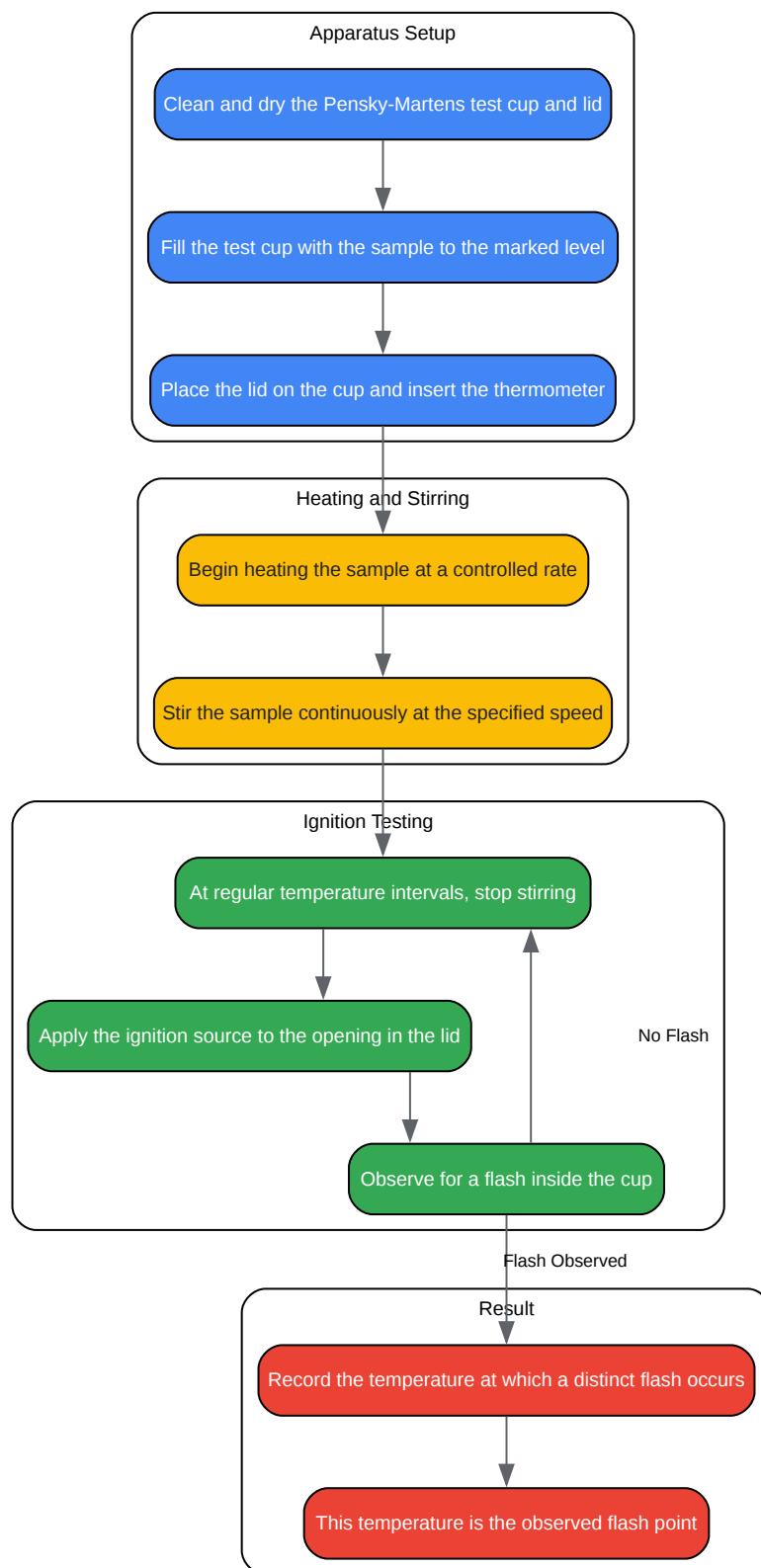
Experimental Protocols

Standard Operating Procedure for Chemical Spill Cleanup

This protocol outlines the general steps for managing a minor spill of **(R)-(+)-1-Phenyl-1-propanol** in a laboratory setting.

Workflow for Minor Chemical Spill Cleanup



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